

1,1'-Sulfonylbis(2-methyl-1H-imidazole) molecular weight and formula

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Compound of Interest

Compound Name: 1,1'-Sulfonylbis(2-methyl-1H-imidazole)

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Technical Data Sheet: 1,1'-Sulfonylbis(2-methyl-1H-imidazole)

Audience: Researchers, scientists, and drug development professionals.

Subject: Physicochemical Properties of 1,1'-Sulfonylbis(2-methyl-1H-imidazole)

This document provides core physicochemical data for 1,1'-Sulfonylbis(2-methyl-1H-imidazole), a compound of interest in pharmaceutical and chemical synthesis.

Core Molecular Information

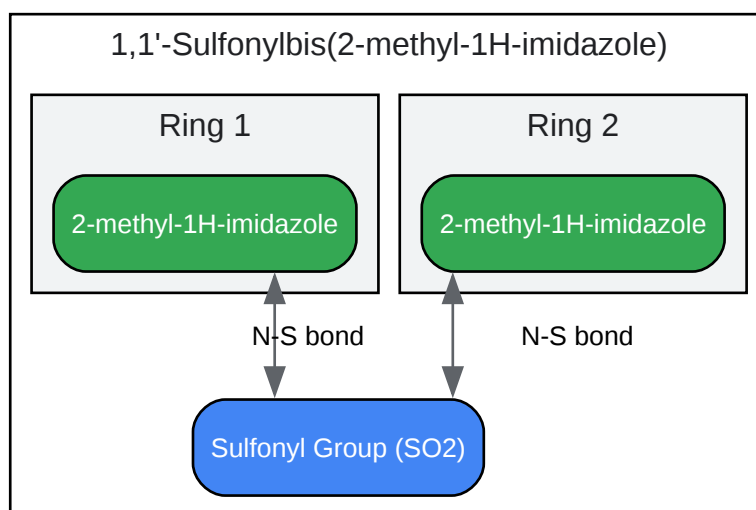
1,1'-Sulfonylbis(2-methyl-1H-imidazole) is an organic compound that serves as a key intermediate in various synthetic processes.^[1] Its fundamental molecular properties are summarized below.

Property	Value	Source
Molecular Formula	C ₈ H ₁₀ N ₄ O ₂ S	[1][2][3][4][5][6]
Molecular Weight	226.26 g/mol	[1][2][4][5]
CAS Number	489471-87-6	[2][3][4]
Appearance	White crystalline powder	[2]

Note: The molecular weight is also cited as 226.3 g/mol and 226.259 g/mol in some sources, representing minor rounding differences.[3][6]

Logical Relationship of Molecular Components

The molecular formula C₈H₁₀N₄O₂S indicates the elemental composition of the molecule. The logical relationship between the constituent parts—two 2-methyl-1H-imidazole rings linked by a sulfonyl group—is visualized below.



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Caption: Molecular structure concept.

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